

Physical and chemical properties of Ethyl 2-methyl-4-pentenoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-methyl-4-pentenoate

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An In-depth Technical Guide to Ethyl 2-methyl-4-pentenoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 2-methyl-4-pentenoate is a fatty acid ester recognized for its characteristic fruity aroma, reminiscent of pineapple and tropical fruits. While not found in nature, it is utilized as a flavoring agent in various products, including beverages, confectionery, and dairy items.[1] This technical guide provides a comprehensive overview of its physical and chemical properties, a detailed synthesis protocol, and a visual representation of the synthesis workflow.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Ethyl 2-methyl-4-pentenoate** are summarized in the table below, providing a clear reference for laboratory and research applications.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄ O ₂	[1][2]
Molecular Weight	142.20 g/mol	[1][3]
CAS Number	53399-81-8	[1][2]
Appearance	Colorless to almost colorless clear liquid	
Odor	Fruity, tropical, pineapple-like	[4]
Boiling Point	153-155 °C at 760 mmHg	[1]
Density	0.873 - 0.9 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.415-1.422	[1][2]
Solubility	Insoluble in water; soluble in alcohol and fixed oils.	[1]
Flash Point	40.5 - 41 °C (105 - 105.8 °F)	[2]
Vapor Pressure	3.2 - 3.25 mmHg at 25°C	[2]

Synthesis of Ethyl 2-methyl-4-pentenoate

A documented method for the synthesis of **Ethyl 2-methyl-4-pentenoate** involves the reaction of triethyl orthopropionate and allyl alcohol in the presence of phosphoric acid. The subsequent neutralization and fractional distillation yield the final product.

Experimental Protocol

Materials:

- Triethyl orthopropionate
- Allyl alcohol
- 85% Phosphoric acid

- Sodium bicarbonate
- Mineral oil (e.g., Primol)

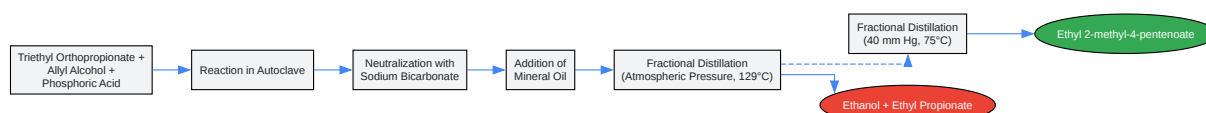
Procedure:

- A mixture of triethyl orthopropionate and allyl alcohol is prepared.
- To this mixture, 85% phosphoric acid is added.
- The reaction mixture is heated in an autoclave.
- Following the reaction, the autoclave is cooled and opened.
- Sodium bicarbonate is added to the reaction mass to neutralize the phosphoric acid.[\[5\]](#)
- A still base, such as Primol (mineral oil), is added to the neutralized mixture.[\[5\]](#)
- The mixture then undergoes fractional distillation.[\[5\]](#)
- The first fraction, consisting of ethanol and ethyl propionate, is collected at atmospheric pressure at approximately 129 °C.[\[5\]](#)
- The pressure is then reduced to 40 mm Hg, and the second fraction, which is the desired **Ethyl 2-methyl-4-pentenoate**, is collected at 75 °C.[\[5\]](#)

The reported yield for this synthesis, based on the initial amount of triethyl orthopropionate, is 73.5%.[\[5\]](#)

Synthesis Workflow

The following diagram illustrates the key stages in the synthesis of **Ethyl 2-methyl-4-pentenoate** as described in the experimental protocol.



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Caption: Workflow for the synthesis of **Ethyl 2-methyl-4-pentenoate**.

Spectroscopic Data

While detailed experimental protocols for obtaining spectroscopic data are not provided in this guide, it is worth noting that ^1H NMR and ^{13}C NMR spectra for **Ethyl 2-methyl-4-pentenoate** are available through various chemical suppliers and databases.^{[1][6]} This data is crucial for the structural elucidation and purity assessment of the compound.

Safety and Handling

Ethyl 2-methyl-4-pentenoate is a flammable liquid and vapor. Standard laboratory safety precautions should be observed, including working in a well-ventilated area and avoiding sources of ignition. Personal protective equipment, such as safety glasses and gloves, should be worn. For detailed safety information, refer to the Material Safety Data Sheet (MSDS) provided by the supplier. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated this substance and concluded that it poses no safety concern at current levels of intake when used as a flavoring agent.^[1]

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- To cite this document: BenchChem. [Physical and chemical properties of Ethyl 2-methyl-4-pentenoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044335#physical-and-chemical-properties-of-ethyl-2-methyl-4-pentenoate]

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